

In-Depth Technical Guide: 3-(4-Chlorophenyl)-1-isoindolinone-d4

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-1-isoindolinone-d4

Cat. No.: B15555837

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This document provides a detailed overview of the deuterated compound **3-(4-Chlorophenyl)-1-isoindolinone-d4**, focusing on its fundamental physicochemical properties.

Molecular Identity and Structure

Molecular Formula: C₁₄D₄H₆ClNO^{[1][2]}

Synonyms: 3-(p-Chlorophenyl)-phthalimidine-d4, 3-(4-Chlorophenyl)isoindolinone-d4^[1]

3-(4-Chlorophenyl)-1-isoindolinone-d4 is a deuterated analog of 3-(4-Chlorophenyl)isoindolin-1-one^{[2][3]}. The deuterium labeling is located on the benzene ring of the isoindolinone moiety. Stable isotope-labeled compounds like this are valuable as internal standards for quantitative analysis by methods such as NMR, GC-MS, or LC-MS, and as tracers in metabolic studies^{[2][3]}. Deuteration can potentially alter the pharmacokinetic and metabolic profiles of a drug^{[2][3]}. The unlabeled compound, 3-(4-Chlorophenyl)isoindolin-1-one, serves as an important intermediate in the synthesis of pharmaceuticals, including diuretics like Chlorthalidone^[4].

Physicochemical Data

The key quantitative data for **3-(4-Chlorophenyl)-1-isoindolinone-d4** and its unlabeled counterpart are summarized in the table below for direct comparison.

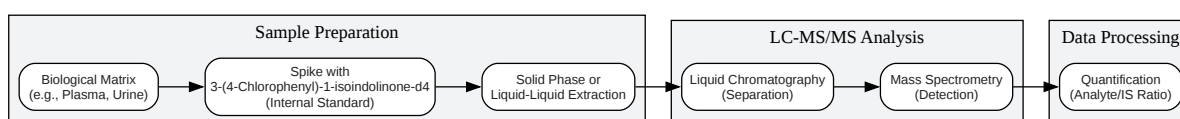
Property	3-(4-Chlorophenyl)-1-isoindolinone-d4	3-(4-Chlorophenyl)-1-isoindolinone (Unlabeled)
Molecular Weight	247.713 g/mol [1]	243.69 g/mol [4][5][6]
Molecular Formula	C ₁₄ D ₄ H ₆ ClNO[1][2]	C ₁₄ H ₁₀ ClNO[4][5][6][7][8]
CAS Number	Not specified for deuterated	2224-77-3[1][4][6][7][8]

Experimental Considerations

While specific experimental protocols for the synthesis of the deuterated compound are not detailed in the provided search results, the synthesis of the unlabeled 3-(4-Chlorophenyl)isoindolin-1-one can be achieved through methods such as the Sonogashira reaction or cyclocarbonylation of ortho-ethynylbenzamides[4]. These methods could likely be adapted for the synthesis of the deuterated analog by using appropriately deuterated starting materials.

Workflow for Quantitative Analysis using Isotope Dilution Mass Spectrometry:

The following diagram illustrates a typical workflow where **3-(4-Chlorophenyl)-1-isoindolinone-d4** would be used as an internal standard.



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Fig 1. A generalized workflow for a bioanalytical method using a stable isotope-labeled internal standard.

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